

Recoflavone synthesis and purification methods

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Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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Application Notes: Recoflavone (DA-6034)

1. Chemical Profile & Identification

Recoflavone is a synthetic flavonoid derivative, specifically a 5-O-methylated flavonone. The table below summarizes its core chemical identity [1] [2] [3].

Property	Description
IUPAC Name	2-[[2-(3,4-Dimethoxyphenyl)-5-methoxy-4-oxo-4H-chromen-7-yl]oxy]acetic acid [1] [3]
Chemical Formula	C ₂₀ H ₁₈ O ₈ [1] [3]
Average Mass	386.36 g/mol [1] [3]
CAS Number	203191-10-0 [1] [2] [3]
DrugBank ID	DB12058 [1]
Synonyms	DA-6034 (free acid) [1] [2]
Related Compound	Eupatilin derivative [2]

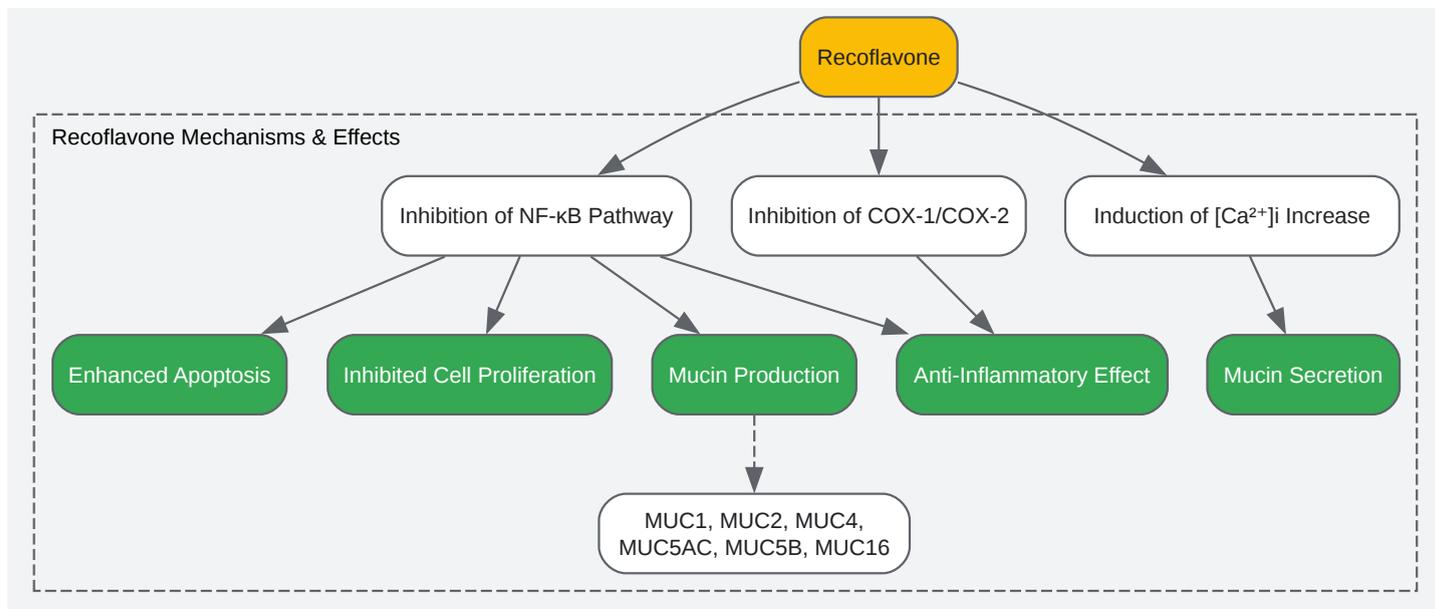
Property	Description
Physical Form	Off-white to light yellow solid [2]

2. Known Mechanisms of Action

Recoflavone exhibits a multi-targeted mechanism, primarily centered on modulating inflammatory pathways and epithelial cell function. Key targets and effects are listed in the table below [1] [2] [4].

Target/Pathway	Action	Biological Consequence
NF-κB Pathway	Inhibition [2]	Suppression of pro-inflammatory gene expression [1] [4].
Cyclooxygenases (COX-1/COX-2)	Inhibition [4]	Reduced synthesis of prostaglandins, alleviating inflammation and pain [4].
Intracellular Calcium [Ca ²⁺] _i	Increase in epithelial cells [2]	Stimulation of cellular secretion (e.g., mucin) [2].
Transcription Factors (RelB, p65, p100, p105)	Modulation [1]	Downstream regulation of the immune and inflammatory response [1].

The following diagram illustrates the integrated signaling pathways and biological effects of **Recoflavone**:



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3. Research Applications & Experimental Data

Recoflavone has been investigated for several therapeutic applications, with recent Phase 3 clinical trials reported for dry eye disease [5]. The tables below summarize key experimental findings from *in vitro* and *in vivo* studies.

Table 3.1: Key In Vitro Findings [2]

Cell Line / System	Experimental Protocol	Key Results
Human Corneal Epithelial Cells	Treated with 100-250 µM Recoflavone for 24-48 hours.	Increased secretion of mucin-like glycoproteins.
Human Conjunctival Epithelial Cells	Treated with 200 µM Recoflavone for 24 hours.	Significantly increased production of mucins MUC1, MUC2, MUC4, MUC5AC, MUC5B, and MUC16.

Table 3.2: Key In Vivo Findings [2]

Disease Model	Experimental Protocol	Key Results
Rabbit Dry Eye Model	3% Recoflavone eye drops, single dose.	Significantly reduced corneal damage and permeability.
Rat Intestinal Injury Model	30 mg/kg, oral administration, every 12 hours for 3 days.	Increased ERK expression; significantly reduced intestinal permeability.
Mouse Colitis-Associated Cancer Model	30 mg/kg, oral gavage, twice daily for 8 weeks.	Reduced number of colon tumors; ameliorated weight loss and colon shortening; enhanced apoptosis.

4. Formulation Considerations

A recent patent details an ophthalmic composition for treating dry eye disease. While exact concentrations are not specified, the patent lists several standard formulation components that ensure stability, sterility, and comfort [6].

- **Excipients:** The formulation may include inorganic salts, alcohols, polyols, quaternary ammonium compounds, carbohydrates, cellulose derivatives, unsaturated carbon-bond polymers, polyoxyethylene-polyoxypropylene copolymers, polysaccharides, and oils/fats/waxes [6].
- **Physical Form:** The composition is prepared as a solution [6].

5. Synthesis & Purification Notes

A significant hurdle in compiling a synthesis protocol is that detailed methods are contained within patents.

- One patent (RU2302416C2) specifically addresses the **monohydrate** form of 7-carboxymethoxy-3',4',5-trimethoxyflavone (**Recoflavone**), highlighting its advantage of being **non-hygroscopic**—a critical property for ensuring dosage accuracy and long-term stability in drug formulation [7].
- The patent claims a production method that enables mass production without the need for purification steps like recrystallization or column chromatography, performed under mild conditions by eliminating a methylation step under autoclave conditions [7]. However, the specific reaction steps, reagents, and conditions are not detailed in the public summary.

Recommendations for Researchers

To proceed with laboratory work on **Recoflavone**, consider the following:

- **Consult Full Patent Documents:** The most reliable source for synthetic routes are the original patents. The documents for US20250082603A1 [6] and RU2302416C2 [7] are key starting points. Specialized patent databases often provide more detailed full-text access.
- **Source from Chemical Suppliers:** For initial biological testing, consider sourcing pure **Recoflavone** from commercial chemical suppliers like MedChemExpress [2].
- **Focus on Formulation:** For pre-clinical and clinical development, the formulation details in the ophthalmic patent [6] provide a strong foundation for developing a stable and effective drug product, particularly for dry eye disease.

References

- US20250082603A1 - Ophthalmic composition containing **recoflavone** for the treatment of dry eye disease and method for preparing the same. *Google Patents*.
- **Recoflavone:** Uses, Interactions, Mechanism of Action. *DrugBank Online*. (2017).
- GL PharmTech's **Recoflavone** passes phase 3 trials, boosting stock price significantly. *CHOSUNBIZ*. (2025, April 23).
- RU2302416C2 - 7-carboxymethyloxy-3',4',5-trimethoxyflavone monohydrate and methods of preparation and application thereof. *Google Patents*.
- **Recoflavone** (DA-6034 free acid) | Eupatilin Derivative. *MedChemExpress*.
- **Recoflavone** | C20H18O8. *ChemSpider*.
- What is **Recoflavone** used for? *Synapse, PatSnap*. (2024, June 28).

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5. GL PharmTech's Recoflavone passes phase 3 trials ... [biz.chosun.com]

6. Ophthalmic composition containing recoflavone for the ... [patents.google.com]

7. RU2302416C2 - 7-carboxymethoxy-3',4',5-trimethoxyflavone... [patents.google.com]

To cite this document: Smolecule. [Recoflavone synthesis and purification methods]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b541159#recoflavone-synthesis-and-purification-methods]

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